

# Essential Safety and Logistics for Handling 2-Octyn-1-ol

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## Compound of Interest

Compound Name: 2-Octyn-1-ol

Cat. No.: B148842

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This document provides critical, procedural guidance for the safe handling and disposal of **2-Octyn-1-ol**. Adherence to these protocols is essential for ensuring laboratory safety and operational integrity.

## Hazard Identification and Personal Protective Equipment (PPE)

**2-Octyn-1-ol** is a combustible liquid that poses several health risks. It is harmful if swallowed, causes skin and serious eye irritation, and may lead to respiratory irritation.<sup>[1][2]</sup> Rigorous adherence to Personal Protective Equipment (PPE) protocols is mandatory to mitigate these risks.

Table 1: Personal Protective Equipment (PPE) for **2-Octyn-1-ol**

Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). [1]	Prevents eye contact which can cause serious irritation.[1] [2]
Skin Protection	Chemical impermeable gloves. Fire/flammable resistant and impervious clothing.[1]	Protects against skin irritation and absorption.[1][2]
Respiratory Protection	Use only in a well-ventilated area.[1] If exposure limits are exceeded or irritation is experienced, a full-face respirator is necessary.[1] A dust mask (type N95) may also be appropriate.	Prevents respiratory tract irritation.[1][2]

Table 2: GHS Hazard Information for **2-Octyn-1-ol**

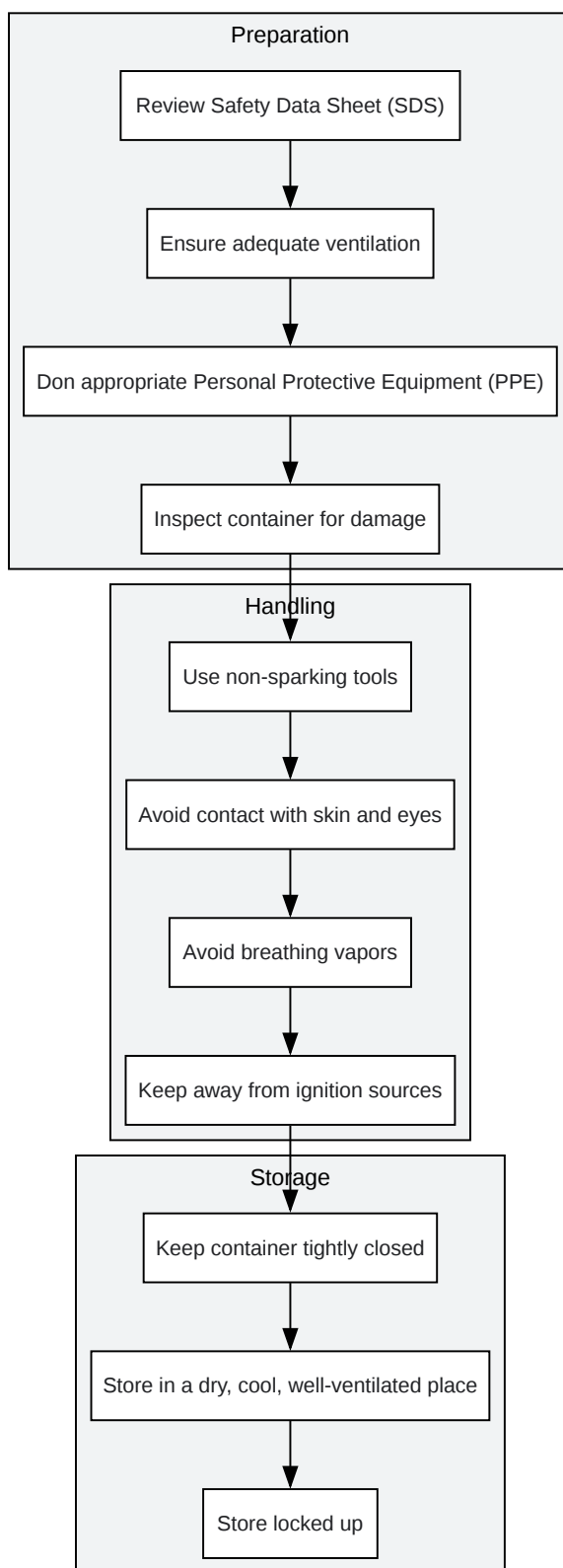
Hazard Statement	GHS Classification	Precautionary Statement
H302: Harmful if swallowed	Acute toxicity, oral (Category 4)	P270: Do not eat, drink or smoke when using this product. P301+P317: IF SWALLOWED: Get medical help. P330: Rinse mouth.[1][2]
H315: Causes skin irritation	Skin corrosion/irritation (Category 2)	P280: Wear protective gloves/protective clothing. P302+P352: IF ON SKIN: Wash with plenty of water. P332+P317: If skin irritation occurs: Get medical help.[1][2]
H319: Causes serious eye irritation	Serious eye damage/eye irritation (Category 2)	P280: Wear eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][2]
H335: May cause respiratory irritation	Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3)	P261: Avoid breathing dust/fume/gas/mist/vapours/spray. P271: Use only outdoors or in a well-ventilated area. P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[1][2]
H227: Combustible liquid	Flammable liquids	P403 + P235: Store in a well-ventilated place. Keep cool.[3]

Table 3: Physical and Chemical Properties of **2-Octyn-1-ol**

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>14</sub> O[2]
Molecular Weight	126.20 g/mol [2]
Density	0.880 g/mL at 25 °C
Boiling Point	76-78 °C at 2 mmHg
Flash Point	91 °C (195.8 °F)[4]
Storage Class	10 - Combustible liquids[4]

## Operational Plan: Step-by-Step Handling Procedure

Strict adherence to the following workflow is required to ensure the safe handling of **2-Octyn-1-ol**.



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Caption: Workflow for Safe Handling of **2-Octyn-1-ol**.

## Disposal Plan: Step-by-Step Procedure

Proper disposal of **2-Octyn-1-ol** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

### Step 1: Containment

- Collect and arrange for disposal.
- Keep the chemical in suitable, closed containers for disposal.[\[1\]](#)

### Step 2: Labeling

- Clearly label the waste container with the chemical name and associated hazards.

### Step 3: Regulatory Compliance

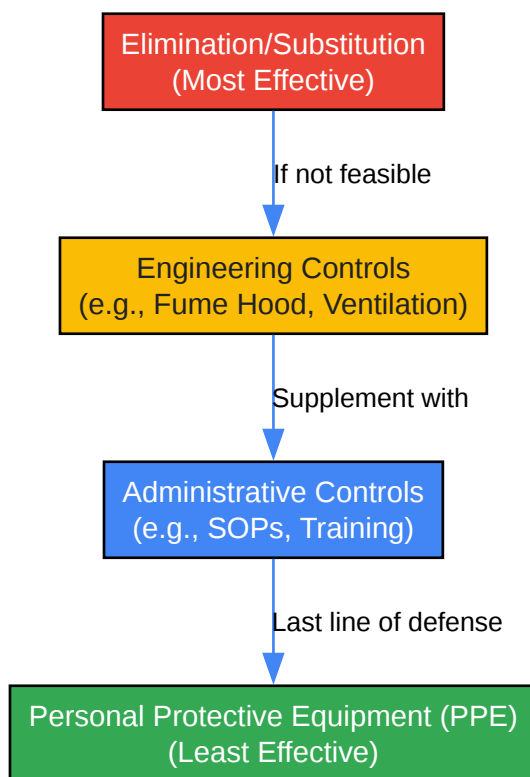
- Dispose of the contents and container at an approved waste disposal plant in accordance with all applicable local, state, and federal regulations.[\[1\]](#)[\[3\]](#)

### Step 4: Decontamination

- Thoroughly wash any contaminated clothing before reuse.[\[1\]](#)

## Hierarchy of Controls

To effectively manage the risks associated with **2-Octyn-1-ol**, a hierarchical approach to control measures should be implemented.



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Caption: Hierarchy of Controls for Chemical Safety.

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## References

- 1. [echemi.com](http://echemi.com) [echemi.com]
- 2. 2-Octyn-1-ol | C<sub>8</sub>H<sub>14</sub>O | CID 140750 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2-Octyn-1-ol | 20739-58-6 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 4. 2-Octyn-1-ol 97 20739-58-6 [sigmaaldrich.com]
- To cite this document: BenchChem. [Essential Safety and Logistics for Handling 2-Octyn-1-ol]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b148842#personal-protective-equipment-for-handling-2-octyn-1-ol>]

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